

Physical and chemical characteristics of Disodium 5-sulphido-1H-tetrazole-1-acetate

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Compound of Interest

Compound Name: Disodium 5-sulphido-1H-tetrazole-1-acetate

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An In-depth Technical Guide to Disodium 5-sulphido-1H-tetrazole-1-acetate

For Researchers, Scientists, and Drug Development Professionals

Abstract

Disodium 5-sulphido-1H-tetrazole-1-acetate, a key heterocyclic organic compound, holds significant importance in the field of medicinal chemistry, primarily as a crucial intermediate in the synthesis of cephalosporin antibiotics, notably Ceforanide.[1][2] This technical guide provides a comprehensive overview of its physical and chemical characteristics, supported by available experimental data. The document details synthetic methodologies, spectroscopic properties, and safety considerations. All quantitative data is presented in structured tables for clarity, and key experimental workflows are visualized using DOT language diagrams to facilitate understanding for researchers and drug development professionals.

Chemical Identity and Physical Properties

Disodium 5-sulphido-1H-tetrazole-1-acetate is the disodium salt of 5-mercapto-1H-tetrazole-1-acetic acid. The deprotonation of both the carboxylic acid proton and the tetrazole ring's N-H proton results in this salt form.[1] This salt is generally more soluble in aqueous media than its parent acid, which is advantageous for its application in pharmaceutical synthesis.[1]

Table 1: Physical and Chemical Properties

Property	Value	Source(s)
IUPAC Name	Disodium 2-(5-sulfido-1H-tetrazol-1-yl)acetate	[1]
CAS Number	61336-49-0	[1]
Molecular Formula	C ₃ H ₂ N ₄ Na ₂ O ₂ S	[1]
Molecular Weight	204.12 g/mol	[1]
Appearance	White to off-white crystalline solid (inferred from parent acid and monosodium salt)	[3]
Solubility	Soluble in water	[1][3]
Melting Point	Data not available for the disodium salt. The parent acid melts at 173 °C, and the monosodium salt decomposes at 265 °C.	[4][5]
Boiling Point	Data not available. The parent acid has a predicted boiling point of 284.7 °C at 760 mmHg.	[3]
Density	Data not available. The parent acid has a predicted density of 1.99 g/cm ³ .	[3]
pKa	Data not available. The parent acid has a predicted pKa of 3.31.	[3]

Synthesis and Experimental Protocols

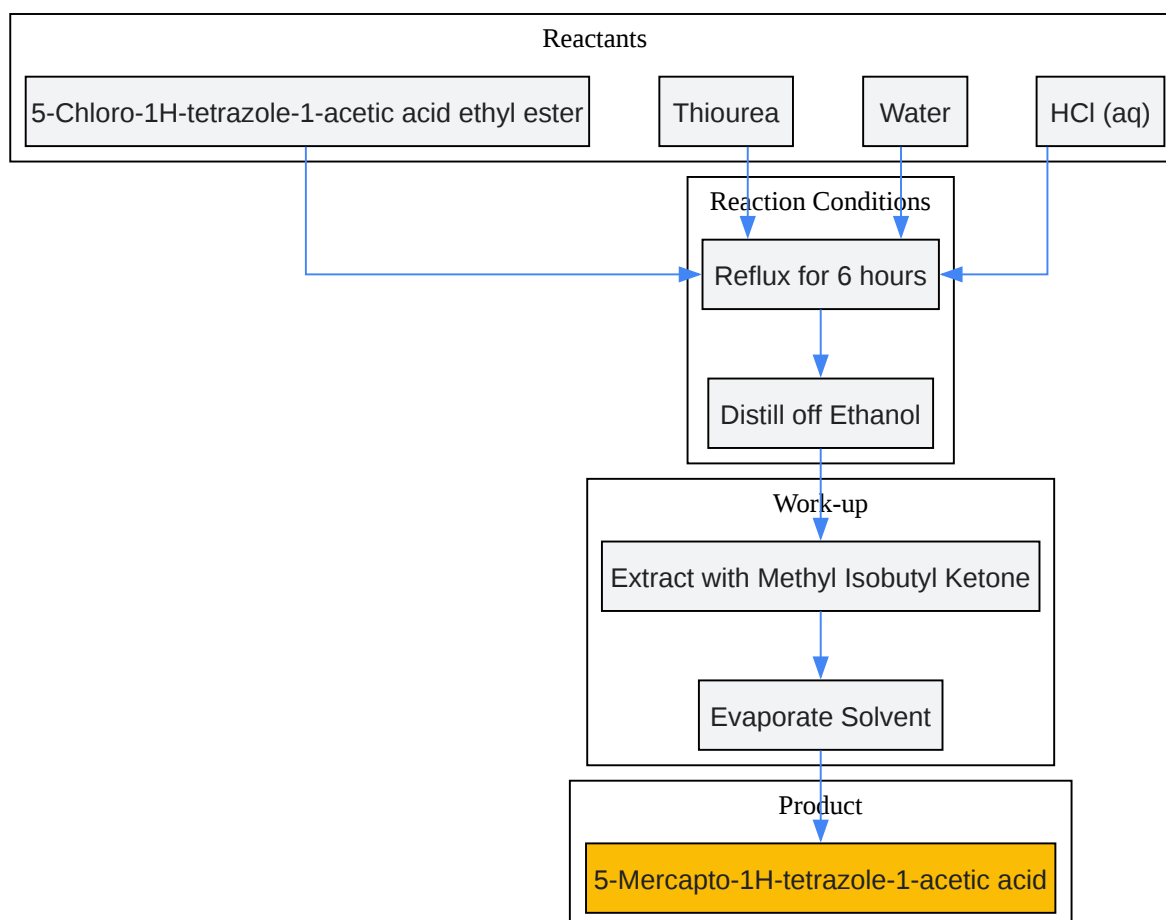
The synthesis of **Disodium 5-sulphido-1H-tetrazole-1-acetate** involves a multi-step process, beginning with the formation of the parent acid, 5-mercapto-1H-tetrazole-1-acetic acid, followed by its conversion to the disodium salt.

Synthesis of 5-Mercapto-1H-tetrazole-1-acetic acid

A documented method for the synthesis of the parent acid involves the reaction of 5-Chloro-1H-tetrazole-1-acetic acid ethyl ester with thiourea.^[4]

Experimental Protocol:

- A mixture of 100 g (0.52 mol) of 5-Chloro-1H-tetrazole-1-acetic acid ethyl ester, 44 g (0.57 mol) of thiourea, 210 g of water, and 25 g of 38 wt.% aqueous hydrochloric acid is prepared in a 500 ml round-bottom flask equipped with an agitator, reflux condenser, thermometer, and dropping funnel.^[4]
- The mixture is heated to reflux for 6 hours. During this period, the ethanol formed is distilled off.^[4]
- For work-up, the residue is extracted with methyl isobutyl ketone.^[4]
- The ketone is evaporated to yield 5-Mercapto-1H-tetrazole-1-acetic acid as a white crystalline solid.^[4]



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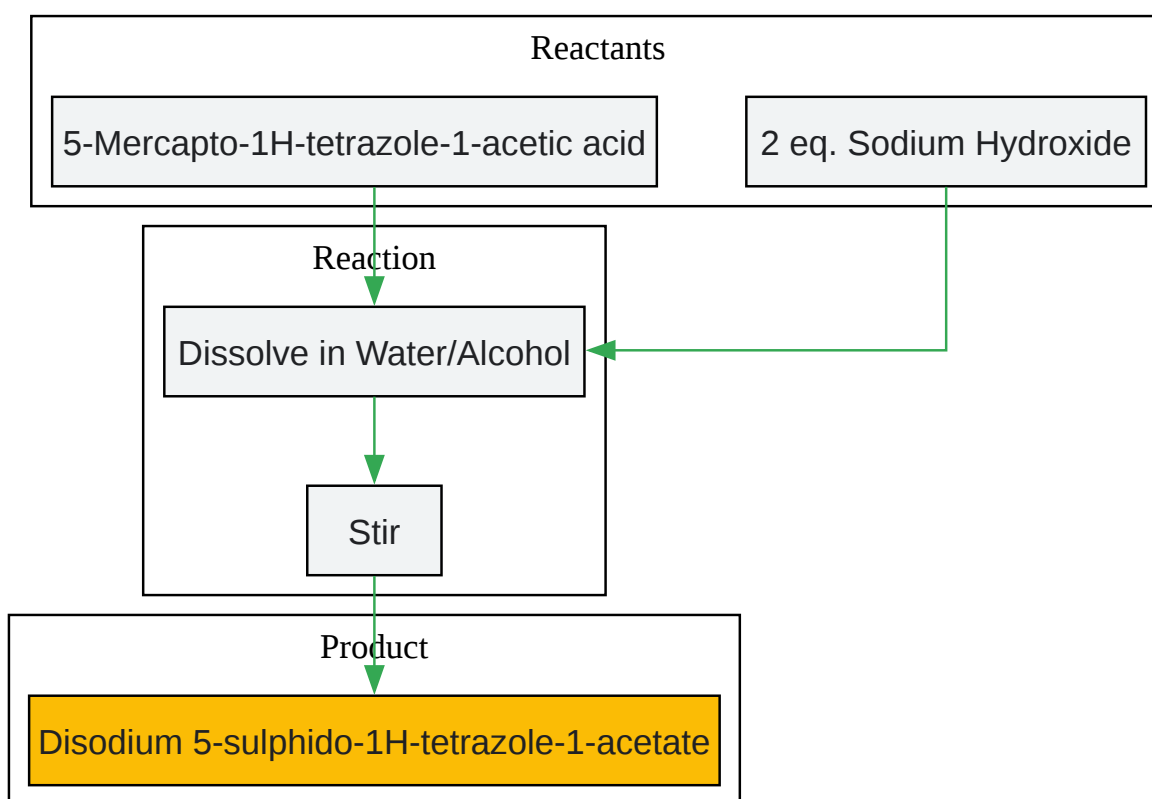
Figure 1: Synthesis workflow for 5-Mercapto-1H-tetrazole-1-acetic acid.

Formation of Disodium 5-sulphido-1H-tetrazole-1-acetate

The disodium salt is formed by treating the parent acid with two equivalents of a suitable sodium base.[1]

Experimental Protocol:

- Dissolve the synthesized 5-Mercapto-1H-tetrazole-1-acetic acid in a suitable solvent, such as water or an alcohol.[1]
- Add two equivalents of a sodium base, for example, sodium hydroxide or sodium carbonate, to the solution.[1]
- The reaction mixture is stirred until the deprotonation is complete.
- The disodium salt can then be isolated, typically by precipitation or evaporation of the solvent.



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Figure 2: Formation of **Disodium 5-sulphido-1H-tetrazole-1-acetate**.

Spectroscopic Characterization

While specific spectroscopic data for **Disodium 5-sulphido-1H-tetrazole-1-acetate** is not readily available in the literature, the expected spectral characteristics can be inferred from data on similar compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The most characteristic signal is expected to be from the methylene ($-\text{CH}_2-$) protons of the acetate group attached to the N1 position of the tetrazole ring.[1] For a related compound, 5-(Benzylthio)-1H-tetrazole, the $-\text{S}-\text{CH}_2-$ protons appear as a singlet at 4.58 ppm in CDCl_3 . [6] The N-H proton of the tetrazole ring in the parent acid would likely be a broad singlet, which would be absent in the disodium salt.
- ^{13}C NMR: The carbon framework of the molecule would give rise to distinct signals for the carboxylate carbon, the methylene carbon, and the carbon atom of the tetrazole ring.

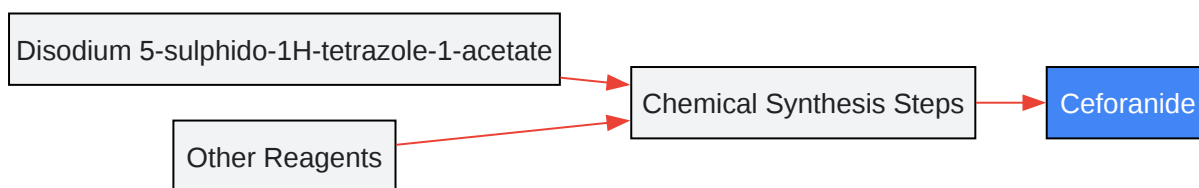
Fourier-Transform Infrared (FT-IR) Spectroscopy

The FT-IR spectrum is expected to show characteristic absorption bands for the following functional groups:

- Carboxylate group: Asymmetric and symmetric COO^- stretching vibrations.
- Tetrazole ring: $\text{N}=\text{N}$ and $\text{C}=\text{N}$ stretching, and ring breathing modes.[6]
- Carbon-sulfur bond: $\text{C}-\text{S}$ stretching vibrations.[6]

Applications in Drug Development

The primary application of **Disodium 5-sulphido-1H-tetrazole-1-acetate** is as a key intermediate in the synthesis of the second-generation cephalosporin antibiotic, Ceforanide.[1] [2] The tetrazole moiety in this compound often serves as a bioisostere for a carboxylic acid group, a common strategy in medicinal chemistry to improve the pharmacokinetic profile of a drug candidate.[1]



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Figure 3: Role as an intermediate in Ceforanide synthesis.

Safety and Handling

Specific safety data for **Disodium 5-sulphido-1H-tetrazole-1-acetate** is limited. However, based on the data for the monosodium salt of 5-mercapto-1H-tetrazole-1-acetic acid, the compound may be harmful if swallowed, in contact with skin, or if inhaled. It is advisable to handle this compound with standard laboratory safety precautions, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated area.

Conclusion

Disodium 5-sulphido-1H-tetrazole-1-acetate is a vital building block in the synthesis of important pharmaceuticals. While comprehensive data on its physical properties are not extensively published, its chemical behavior and synthesis are understood within the broader context of tetrazole chemistry. This guide consolidates the available information to provide a foundational understanding for researchers and professionals in drug development, highlighting the compound's synthesis, key characteristics, and significant applications. Further research to fully characterize its physical and toxicological properties would be beneficial for its broader application.

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References

- 1. Disodium 5-sulphido-1H-tetrazole-1-acetate | 61336-49-0 | Benchchem [benchchem.com]
- 2. 5-Mercapto-1H-tetrazole-1-acetic acid Five Chongqing Chemdad Co. , Ltd [chemdad.com]
- 3. Page loading... [wap.guidechem.com]
- 4. prepchem.com [prepchem.com]
- 5. 5-MERCAPTO-(1H)-TETRAZOLYLACETIC ACID SODIUM SALT | 113221-74-2 [chemicalbook.com]
- 6. pnrjournal.com [pnrjournal.com]
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